

Istamycin A0 mass spectrometry characterization

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Compound Focus: Istamycin A0

Cat. No.: S646955

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Structural Information of a Related Compound

While data for Istamycin A0 is unavailable, the structure of **Istamycin A3** has been characterized. The data in the table below can serve as a reference point for your work on Istamycin A0 [1].

Property	Description
IUPAC Name (Istamycin A3)	(1R,2R,3S,4S,6S)-6-Amino-2-hydroxy-3-{N-(iminomethyl)glycylamino}-4-methoxycyclohexyl 2-amino-2,3,4,6-tetra-deoxy-6-(methylamino)- α -D-erythro-hexopyranoside [1]
Molecular Formula	C ₁₈ H ₃₆ N ₆ O ₅ [1]
Average Mass	416.523 Da [1]
Monoisotopic Mass	416.274718 Da [1]
Stereocenters	8 defined stereocenters [1]

Proposed Mass Spectrometry Characterization Protocol

Based on general principles of mass spectrometry and its application to similar compounds, the following protocol can be used to characterize Istamycin A0 [2] [3].

Experiment: Characterization of Istamycin A0 using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

1. Sample Preparation

- **Standard Solution:** Prepare a high-purity standard of Istamycin A0. If a solid, dissolve in a suitable solvent like water or methanol to create a stock solution (e.g., 1 mg/mL). Serially dilute with a blank matrix (e.g., sterilized medium) to prepare calibration standards for quantification [2].
- **LC Mobile Phases:** Use water and methanol or acetonitrile, both modified with 0.1% formic acid to enhance ionization in positive mode.

2. Instrumentation and Data Acquisition

- **Liquid Chromatography (LC):**
 - **Column:** Use a reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 μm).
 - **Gradient:** Employ a gradient elution from 5% to 95% organic solvent over 10-15 minutes to separate Istamycin A0 from potential impurities.
 - **Flow Rate:** 0.3 mL/min.
 - **Column Temperature:** 40°C.
- **Mass Spectrometry (MS):**
 - **Ionization:** Use **electrospray ionization (ESI)** in positive mode. This technique is gentle and often causes molecules to gain an H⁺ ion, resulting in [M+H]⁺ ions [3].
 - **Mass Analyzer:** A triple quadrupole or high-resolution mass spectrometer (e.g., Q-TOF).
 - **Full Scan MS:** Acquire data over a range of m/z 100-1000 to identify the protonated molecular ion [M+H]⁺ of Istamycin A0.
 - **MS/MS Scan:** Select the precursor ion of Istamycin A0 and fragment it using collision-induced dissociation (CID). The resulting spectrum provides structural information based on the fragmentation pattern, which can be distinctive for different compounds [2].

3. Data Analysis

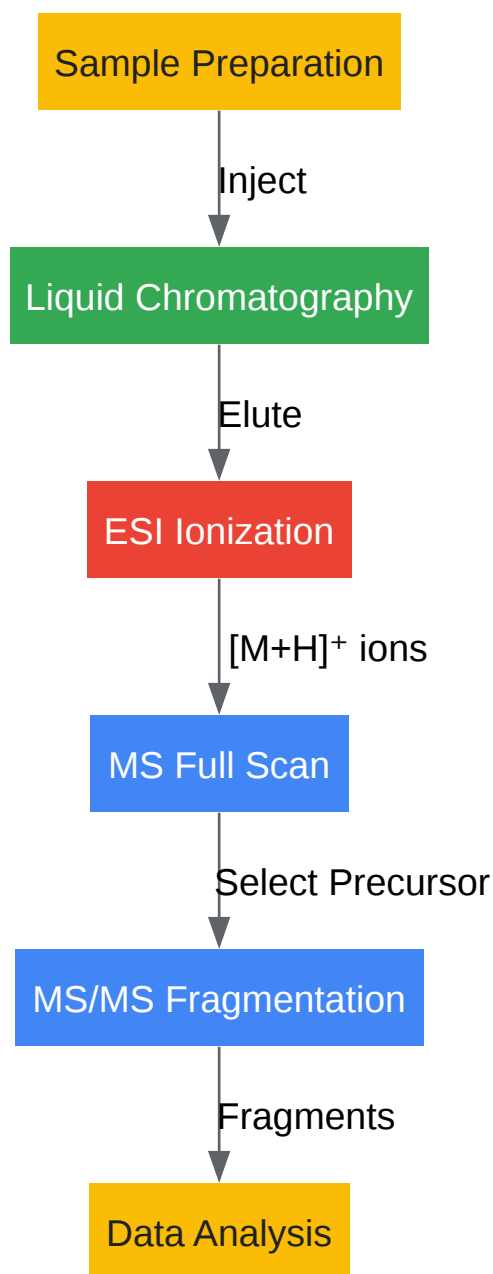
- Identify the precursor ion and its fragments.

- Compare the observed mass and fragmentation pattern with literature data or databases to confirm the identity of Istamycin A0. The characteristic pattern can be used for future profiling [2].
- For quantification, use the peak areas from the MS or MS/MS data against the calibration curve.

Visualizing the Experimental Workflow

The following diagram, created with Graphviz, outlines the key steps of the mass spectrometry characterization protocol. You can use the provided DOT script to generate and modify the diagram.

Diagram Title: Istamycin A0 MS Characterization Workflow



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This workflow diagrams the process from sample preparation to data analysis, showing how each step feeds into the next [3].

Guidance for Further Research

Since specific data on Istamycin A0 is not readily available, you may need to take the following steps:

- **Consult Specialized Databases:** Search in-depth scientific databases like PubMed, SciFinder, or Reaxys for primary literature.
- **Extrapolate from Known Data:** Use the structural information of Istamycin A3 and other aminoglycosides to predict the behavior of Istamycin A0 in mass spectrometry.
- **Perform Original Analysis:** If a standard is available, executing the protocol above will generate the necessary characterization data.

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References

1. Structure, properties, spectra, suppliers and links for: Istamycin 3 A [chemspider.com]
2. Isolation and structures of istamycin components [scite.ai]
3. Atomic Structure - Mass (A-Level Chemistry) - Study Mind Spectrometry [studymind.co.uk]

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